

Fluorad FC 430 CAS number and molecular structure

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Compound of Interest

Compound Name: Fluorad FC 430

Cat. No.: B1171936

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In-Depth Technical Guide: Fluorad FC-430

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fluorochemical surfactant, Fluorad FC-430, focusing on its chemical identity, physical properties, and relevant experimental methodologies.

Core Identity and Structure

Fluorad FC-430 is a non-ionic, polymeric fluorosurfactant known for its exceptional ability to lower surface tension in both aqueous and solvent-based systems.^[1] Due to its proprietary nature, the precise molecular structure and formula of Fluorad FC-430 are not publicly disclosed by its manufacturer, 3M.

However, based on available literature, it can be characterized as follows:

- CAS Number: 11114-17-3^{[1][2][3][4]}
- Chemical Class: Per- and Polyfluoroalkyl Substance (PFAS).^[5]
- General Description: A fluoroaliphatic polymeric ester.^[1] Analytical studies suggest a high molecular weight polymeric architecture.^[5] The structure consists of highly fluorinated, hydrophobic perfluoroalkyl chains which provide its characteristic properties, and a hydrophilic portion.^{[1][5]} One source suggests a composition primarily of

perfluorooctylamine, while another indicates perfluoroalkyl chains linked to sulfonic acid derivatives.^{[5][6]} A more specific, though unconfirmed, formula of $C_8F_{17}SO_2N(C_2H_5)C_2H_4O$ has also been reported.^[7]

The industrial synthesis of similar fluorosurfactants often involves telomerization, a process that creates linear-chain molecules.^[1]

Physicochemical Data

Quantitative data for Fluorad FC-430 has been compiled from various sources to provide a clear summary of its key properties.

Property	Value / Range	Source(s)
CAS Registry Number	11114-17-3	^{[1][2][3]}
Appearance	Clear, colorless liquid	^[8]
Surface Tension	18–22 mN/m	^[5]
Effective Concentration	0.01–1.0 wt%	^[5]
Thermal Stability	Stable up to 200°C	^[5]
Solubility	Polar solvents (water, alcohols), Non-polar media (hydrocarbons, esters)	^[5]

Experimental Protocols

Detailed methodologies for key experiments relevant to the characterization and application of fluorosurfactants like Fluorad FC-430 are provided below.

Surface Tension Measurement (Du Noüy Ring Method)

This protocol outlines a common method for determining the surface tension of a liquid, a critical parameter for evaluating surfactant efficiency.

Objective: To measure the static surface tension of solutions containing Fluorad FC-430 at various concentrations.

Apparatus:

- Tensiometer with a platinum-iridium Du Noüy ring
- Precision balance
- Glass or PTFE sample vessel
- Volumetric flasks and pipettes
- High-purity solvent (e.g., deionized water)

Procedure:

- **Solution Preparation:** Prepare a stock solution of Fluorad FC-430 in the desired solvent. Perform a series of dilutions to create samples of varying concentrations (e.g., from 0.001% to 1.0 wt%).
- **Instrument Calibration:** Clean the platinum ring thoroughly, typically by rinsing with solvent and flaming to red heat to remove any organic contaminants. Calibrate the tensiometer using a liquid with a known surface tension, such as high-purity water.
- **Sample Measurement:**
 - Place a sample solution in the vessel and position it on the instrument's platform.
 - Immerse the clean ring below the surface of the liquid.
 - Initiate the measurement cycle. The platform will slowly lower, causing the ring to pull through the interface.
 - The instrument records the maximum force exerted on the ring just before it breaks free from the surface.
 - The software calculates the surface tension based on this force and the ring's dimensions, applying necessary correction factors.

- Data Analysis: Plot surface tension (mN/m) as a function of surfactant concentration. The point at which the surface tension plateaus is the Critical Micelle Concentration (CMC).

Thermal Stability Assessment (Thermogravimetric Analysis - TGA)

This protocol determines the thermal stability and decomposition profile of the polymeric surfactant.

Objective: To identify the temperature at which Fluorad FC-430 begins to degrade.

Apparatus:

- Thermogravimetric Analyzer (TGA)
- High-precision microbalance (integrated into TGA)
- Sample pans (typically platinum or alumina)
- Inert gas supply (e.g., Nitrogen)

Procedure:

- Sample Preparation: Accurately weigh a small amount of the Fluorad FC-430 liquid sample (typically 5-10 mg) into a TGA sample pan.
- Instrument Setup:
 - Place the sample pan onto the TGA balance.
 - Seal the furnace and purge with an inert gas (e.g., nitrogen at a flow rate of 20-50 mL/min) to prevent oxidative degradation.
- Thermal Program:
 - Equilibrate the sample at a starting temperature (e.g., 30°C).

- Ramp the temperature at a constant heating rate (e.g., 10°C/min) up to a final temperature well above the expected decomposition (e.g., 600°C).
- Data Acquisition: The instrument continuously measures and records the sample's mass as a function of temperature.
- Data Analysis: Plot the percentage of initial mass versus temperature. The onset temperature of decomposition is identified as the point where significant mass loss begins. Under extreme heat (>200°C), Fluorad FC-430 may decompose to release hydrogen fluoride (HF).^[5]

Performance Evaluation in a Coating Formulation

This protocol provides a workflow for assessing the effect of Fluorad FC-430 on the properties of a paint or coating.

Objective: To determine the impact of Fluorad FC-430 on surface defects, wetting, and durability of a coating.

Materials:

- Base coating formulation (e.g., a waterborne acrylic latex paint)
- Fluorad FC-430
- Standard test panels (e.g., Leneta charts)
- Film applicator (drawdown bar)
- Wet abrasion scrub tester
- Goniometer (for contact angle measurement)

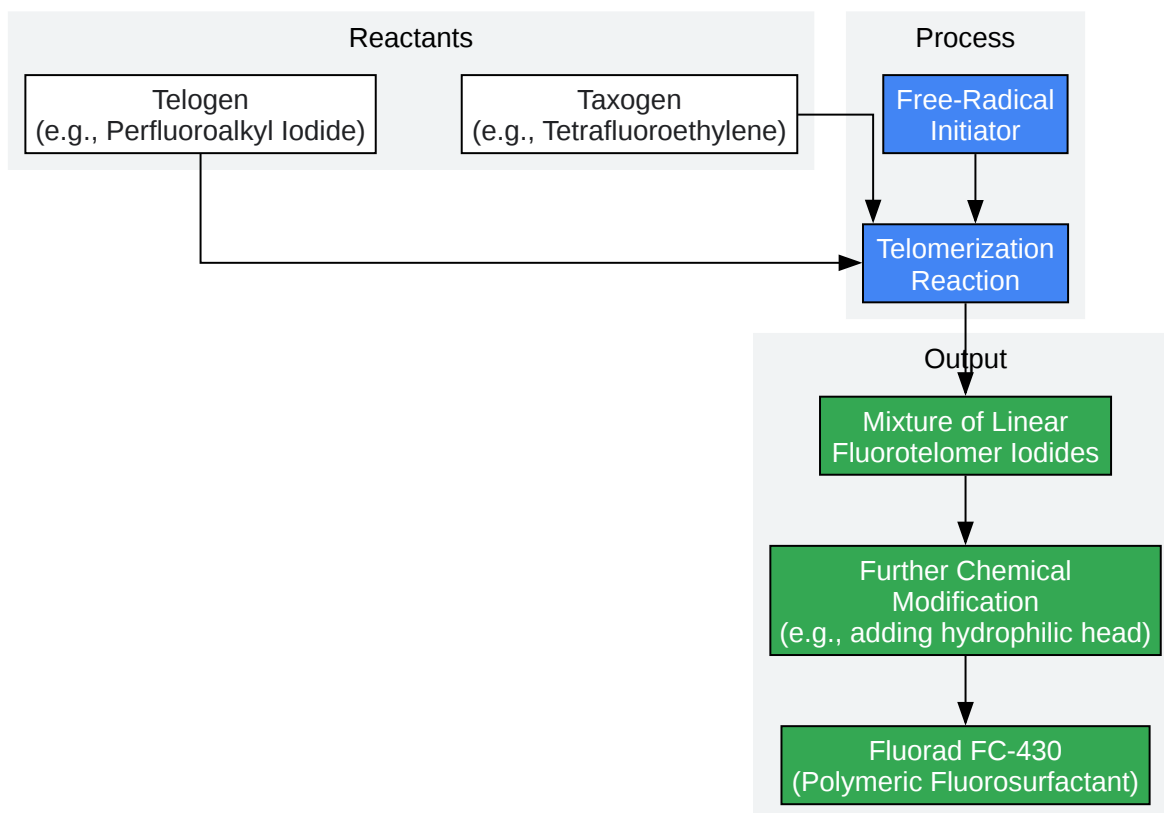
Procedure:

- Formulation: Prepare a control batch of the coating without any fluorosurfactant. Prepare a test batch by incorporating Fluorad FC-430 at a specified concentration (e.g., 0.1 wt%) during the letdown phase of production. Ensure thorough mixing.

- **Film Application:** Apply the control and test formulations to separate test panels using a film applicator to ensure a uniform and consistent film thickness.
- **Curing:** Allow the coated panels to dry and cure according to the formulation's specifications (e.g., 7 days at standard temperature and humidity).
- **Performance Testing:**
 - **Surface Defects:** Visually inspect the cured films for defects like craters, pinholes, and poor leveling.
 - **Wetting:** Measure the water and oil contact angles on the cured film surface using a goniometer. Lower surface tension imparted by the surfactant should result in lower contact angles and better wetting.
 - **Wet Scrub Resistance:** Test the durability of the coating using a scrub tester according to a standard method like ASTM D2486. Record the number of cycles to failure.
 - **Stain Resistance & Cleanability:** Apply standardized household stains to the cured panels, allow them to set, and then attempt to clean them using a standardized procedure. Visually rate the degree of stain removal.

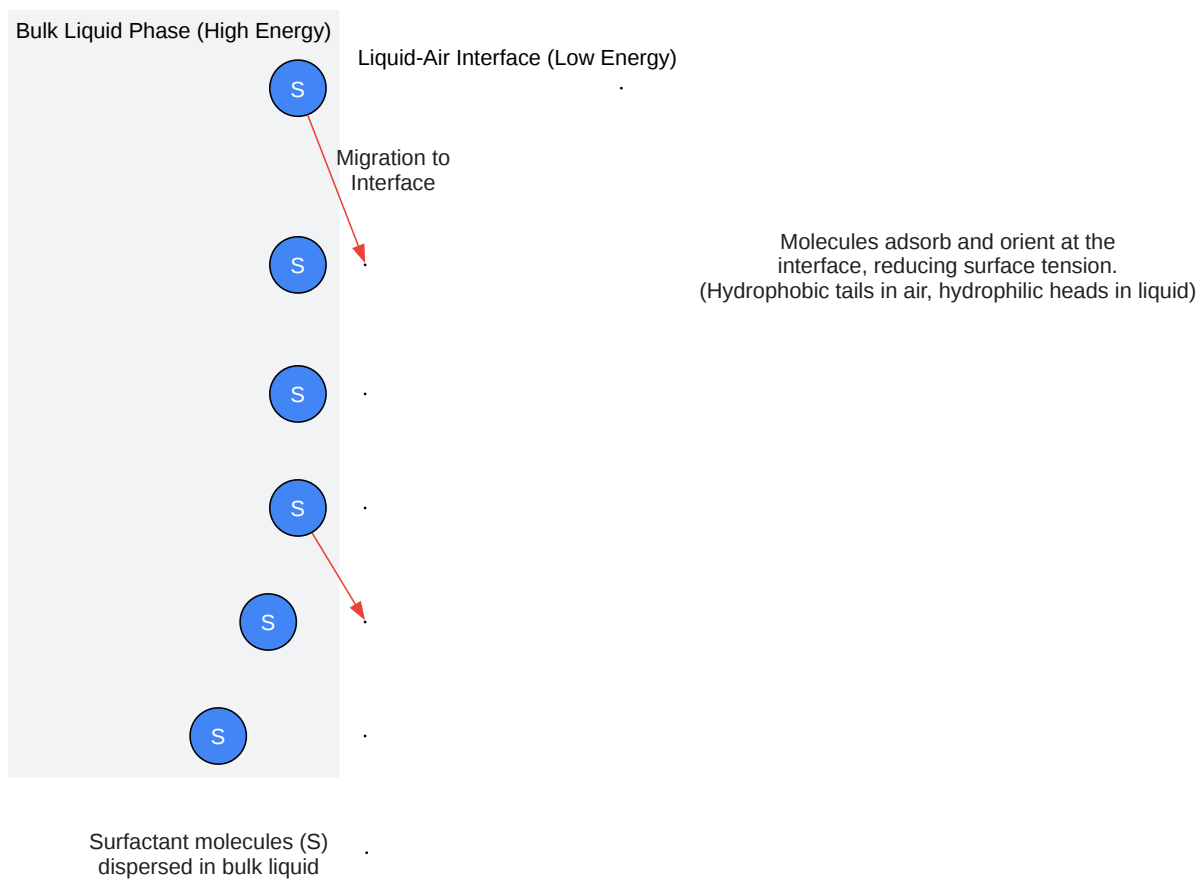
Visualized Workflows and Mechanisms

The following diagrams illustrate key processes related to Fluorad FC-430.



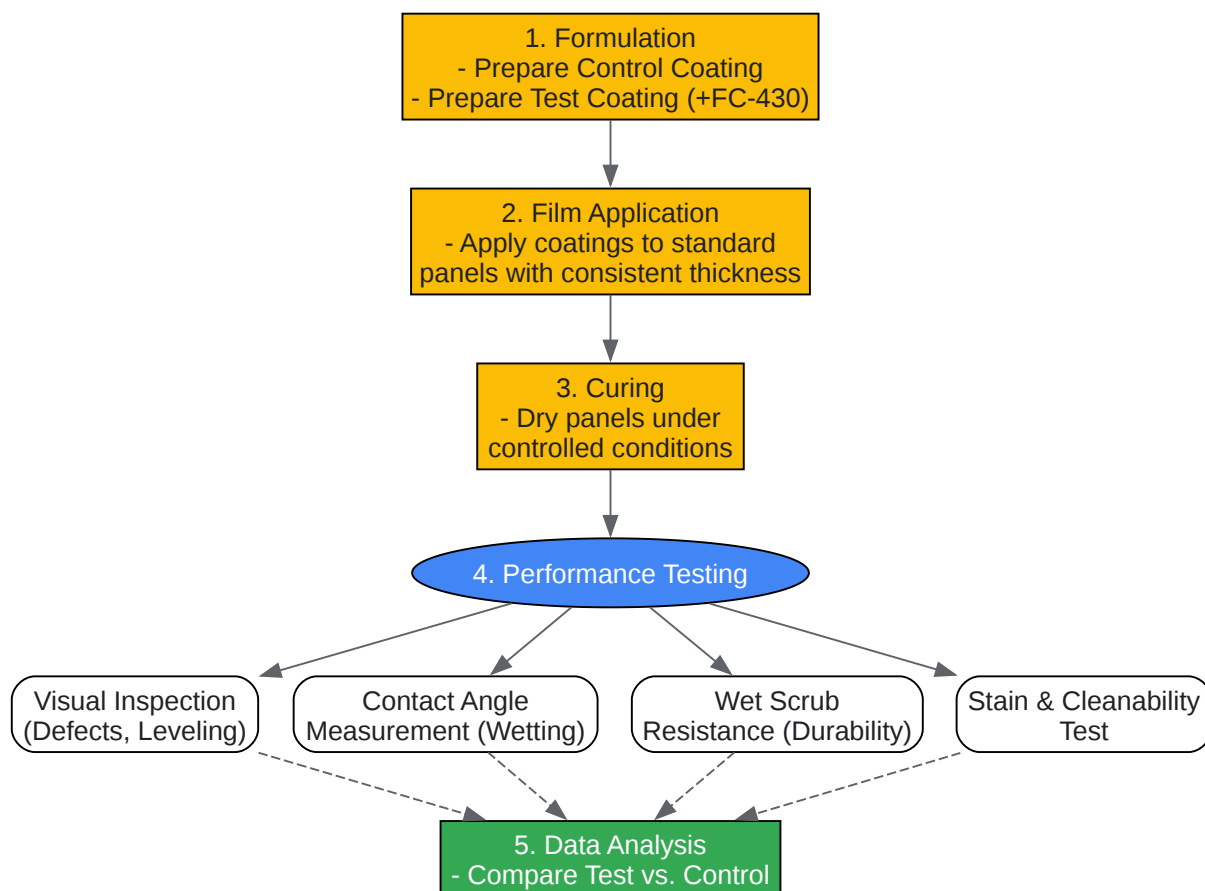
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Caption: Simplified workflow for the synthesis of fluorosurfactants via telomerization.



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Caption: Mechanism of surfactant action at a liquid-air interface.



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Caption: Experimental workflow for evaluating coating performance.

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